

Structure-Activity Relationship of Dihydroxy-Dimethoxychalcones: A Comparative Guide

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Compound of Interest

Compound Name: *3,2'-Dihydroxy-4,4'-dimethoxychalcone*

Cat. No.: *B3028655*

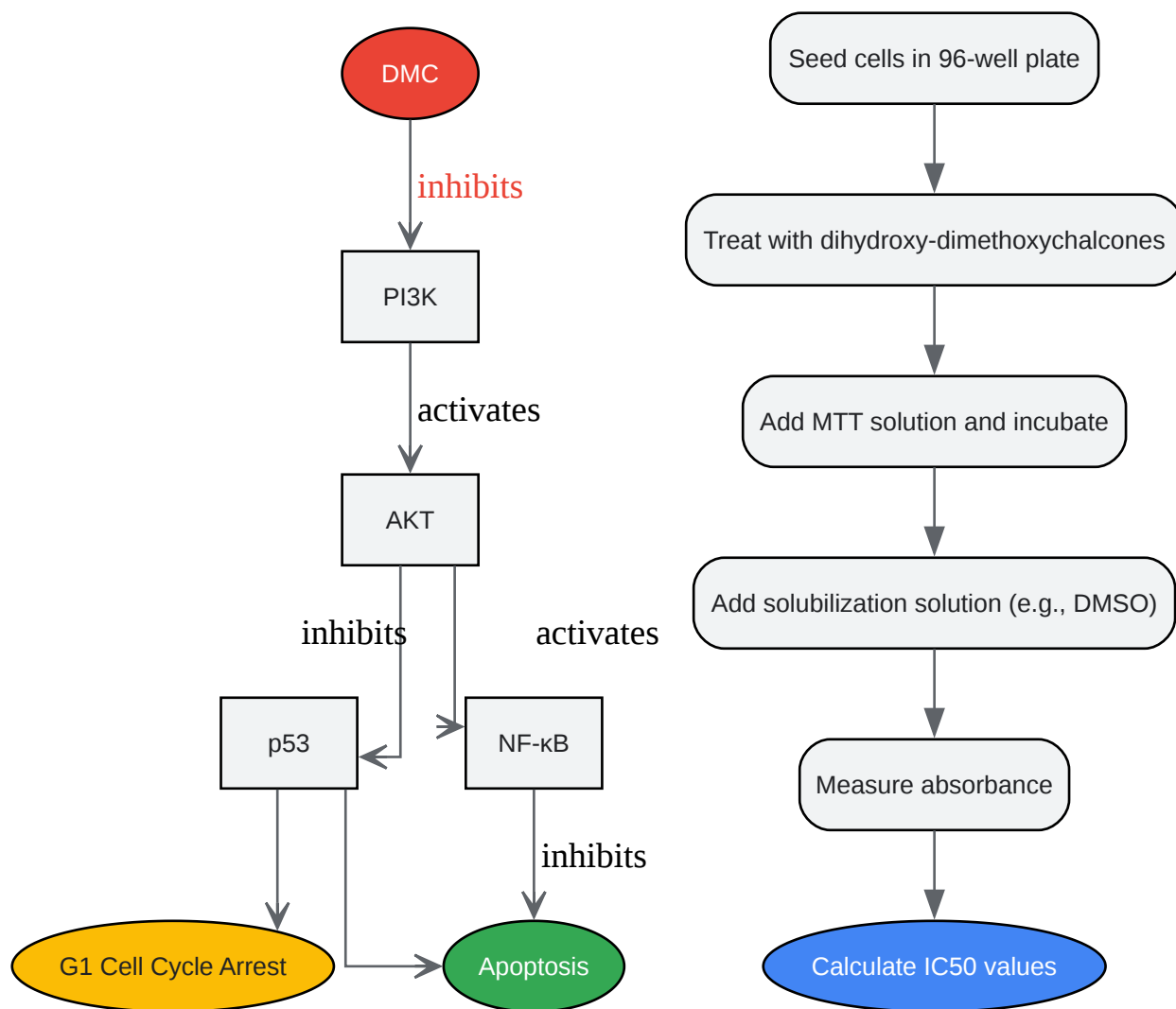
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For Researchers, Scientists, and Drug Development Professionals

Chalcones, a class of natural compounds belonging to the flavonoid family, have garnered significant attention in medicinal chemistry due to their diverse pharmacological activities. Among them, dihydroxy-dimethoxychalcones have emerged as a promising scaffold for the development of novel therapeutic agents, exhibiting a range of biological effects including anticancer, antioxidant, and anti-inflammatory properties. This guide provides a comprehensive comparison of dihydroxy-dimethoxychalcone derivatives, summarizing their structure-activity relationships (SAR) with supporting experimental data and detailed methodologies to aid in future drug discovery and development endeavors.

Core Chemical Structure

The fundamental structure of the compounds discussed in this guide is the dihydroxy-dimethoxychalcone scaffold. The numbering of the carbon atoms in the chalcone backbone is crucial for understanding the substitution patterns that influence biological activity.



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